

An In-depth Technical Guide to 4-Amino-4'-hydroxybenzophenone

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Compound of Interest

Compound Name: 4-Amino-4'-hydroxybenzophenone

Cat. No.: B076200

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-4'-hydroxybenzophenone**, a versatile bifunctional molecule with significant applications in materials science and pharmaceutical research. This document details its chemical and physical properties, safety and handling protocols, and relevant experimental procedures.

Chemical Identity and Properties

4-Amino-4'-hydroxybenzophenone, with the CAS number 14963-34-9, is a benzophenone derivative featuring both an amino group and a phenolic hydroxyl group on separate phenyl rings.[\[1\]](#)[\[2\]](#) This unique structure makes it a valuable building block in organic synthesis.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	14963-34-9
Molecular Formula	C13H11NO2 [2]
Molecular Weight	213.23 g/mol [2]
IUPAC Name	(4-aminophenyl)(4-hydroxyphenyl)methanone [3]
SMILES	O=C(C1=CC=C(O)C=C1)C2=CC=C(N)C=C2 [2]

Table 2: Physical and Chemical Properties

Property	Value
Melting Point	184°C[4]
logP	2.78660[4]
Polar Surface Area (PSA)	63.32 Å ² [4]
Storage Temperature	Room Temperature, keep in a dark, dry, and sealed place[2][4]

Synthesis and Experimental Protocols

The primary application of **4-Amino-4'-hydroxybenzophenone** in a research context is as a monomer for the synthesis of novel polymers, such as photosensitive polyimides and polyamides.[3] It also serves as a precursor for developing pharmacologically active molecules. [3]

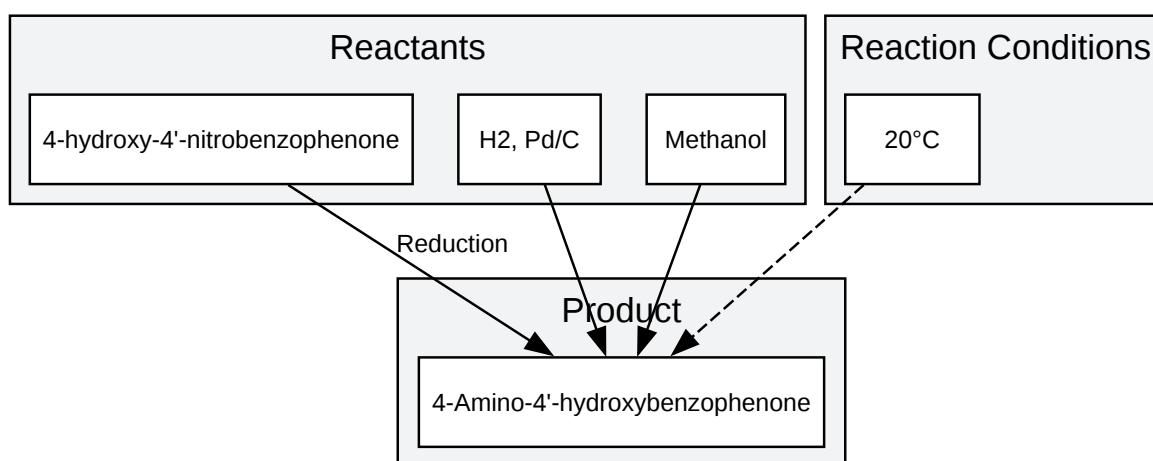
A common synthetic route to obtain **4-Amino-4'-hydroxybenzophenone** involves the reduction of 4-hydroxy-4'-nitrobenzophenone.

Experimental Protocol: Synthesis via Reduction

A general method for the synthesis of (4-aminophenyl)(4-hydroxyphenyl)methanone involves the reduction of 4-hydroxy-4'-nitrobenzophenone.[4]

- Reaction:
 - Starting Material: 4-hydroxy-4'-nitrobenzophenone
 - Reagents: Hydrogen gas, Palladium on activated charcoal (catalyst)
 - Solvent: Methanol
 - Temperature: 20°C
- Workflow Diagram:

Synthesis of 4-Amino-4'-hydroxybenzophenone

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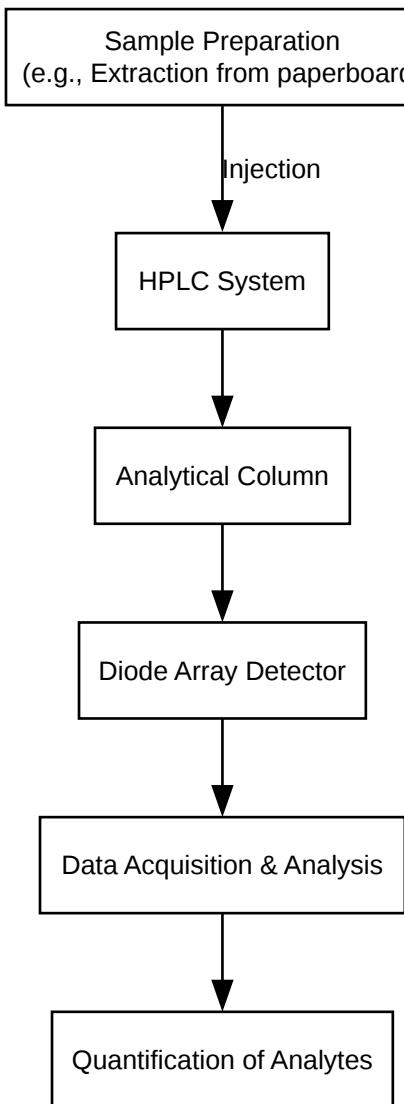
Caption: Synthetic workflow for **4-Amino-4'-hydroxybenzophenone**.

Analytical Methods

High-performance liquid chromatography (HPLC) with a diode array detector is a suitable method for the simultaneous determination and quantification of benzophenone and its derivatives, including **4-Amino-4'-hydroxybenzophenone**, particularly in contexts like food packaging analysis.^[5]

Experimental Workflow: HPLC Analysis

HPLC Analysis Workflow



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Caption: Generalized workflow for HPLC analysis.

Safety and Handling

4-Amino-4'-hydroxybenzophenone is classified as an irritant. It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

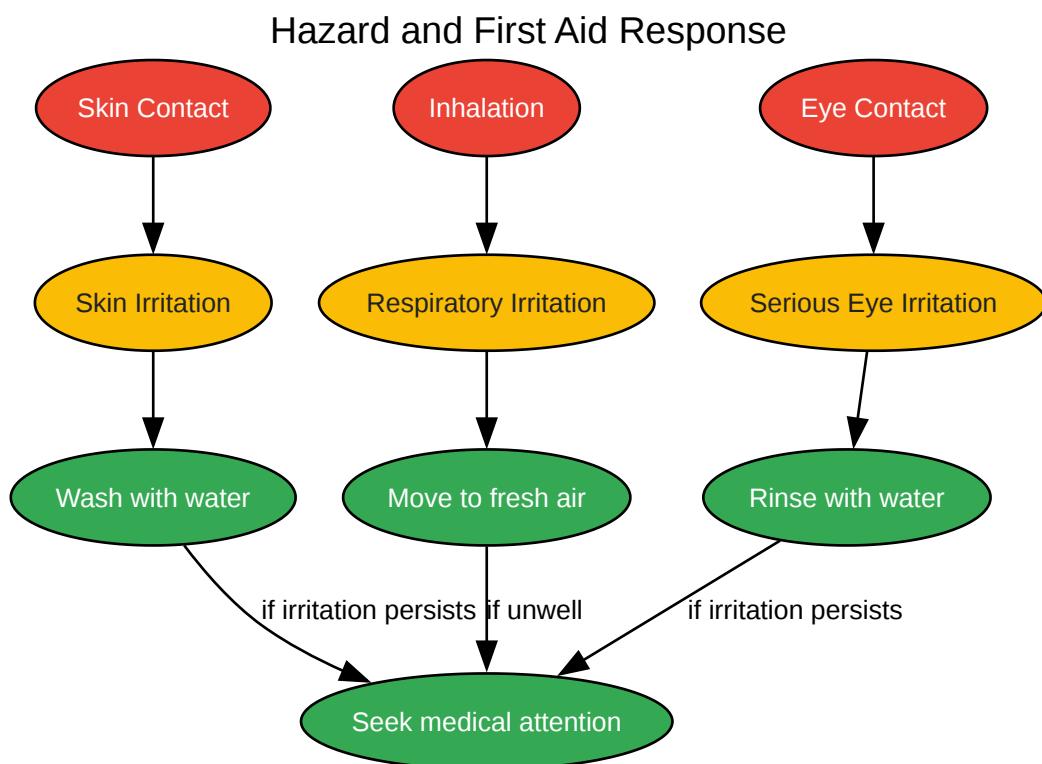
Table 3: GHS Hazard Information

Hazard Statement	Precautionary Statement
H315: Causes skin irritation[6]	P264: Wash thoroughly after handling[6]
H319: Causes serious eye irritation[6]	P280: Wear protective gloves/protective clothing/eye protection/face protection[6]
H335: May cause respiratory irritation[6]	P261: Avoid breathing dust/fume/gas/mist/vapours/spray[6]
P271: Use only outdoors or in a well-ventilated area[6]	

First Aid Measures:

- If on skin: Wash with plenty of water. If skin irritation occurs, get medical help.[6]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[6]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7]

Logical Relationship: Hazard and Response



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